

Application Notes and Protocols for Studying Neutrophil Function and Migration Using SF1670

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Compound of Interest

Compound Name: SF1670

Cat. No.: B1680965

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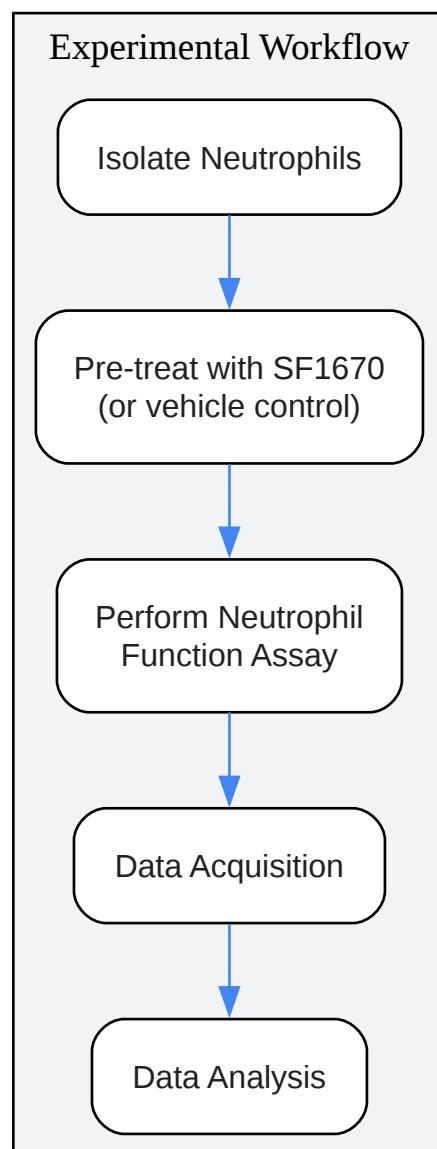
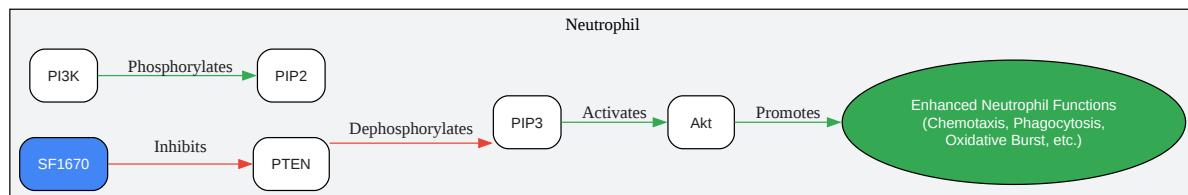
Introduction

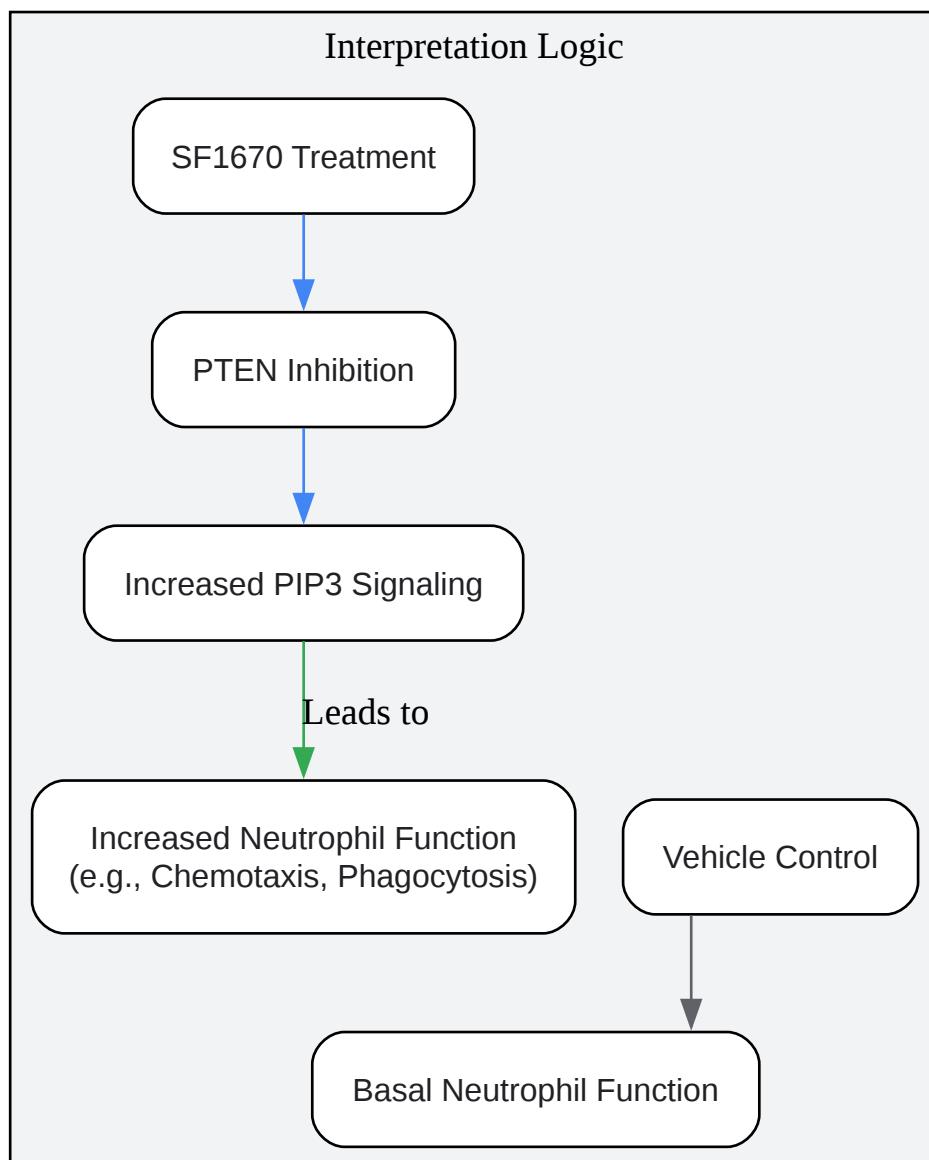
SF1670 is a potent and specific cell-permeable inhibitor of Phosphatase and Tensin Homolog (PTEN).^{[1][2]} PTEN is a critical negative regulator of the phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway. By catalyzing the removal of the 3-phosphate from phosphatidylinositol (3,4,5)-trisphosphate (PIP3), PTEN antagonizes PI3K activity. Inhibition of PTEN by **SF1670** leads to the accumulation of intracellular PIP3, thereby augmenting signaling downstream of PI3K.^{[3][4][5]} This enhanced signaling has been shown to significantly boost various neutrophil functions, making **SF1670** a valuable tool for studying neutrophil biology and for developing potential therapeutic strategies to enhance innate immunity.^{[3][4][5][6]}

These application notes provide detailed protocols for utilizing **SF1670** to study key aspects of neutrophil function and migration, including chemotaxis, phagocytosis, respiratory burst, and degranulation.

Mechanism of Action of SF1670 in Neutrophils

SF1670 enhances neutrophil functions by inhibiting PTEN, which leads to an increase in intracellular PIP3 levels. This augmentation of the PI3K/Akt signaling pathway results in heightened sensitivity to chemoattractants and potentiation of various effector functions.^{[3][4][5]}





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